

Essential Safety and Operational Guide for Handling DL-Cystine-d4

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Compound of Interest

Compound Name: DL-Cystine-d4

Cat. No.: B8209921

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **DL-Cystine-d4**. Adherence to these procedures is critical for ensuring a safe laboratory environment and the integrity of your research. **DL-Cystine-d4** is a stable isotope-labeled amino acid derivative used as an internal standard in quantitative analysis.[1][2] While not classified as a hazardous substance in all forms, the d4 variant is noted to cause serious eye irritation.[3] Therefore, cautious handling is paramount.

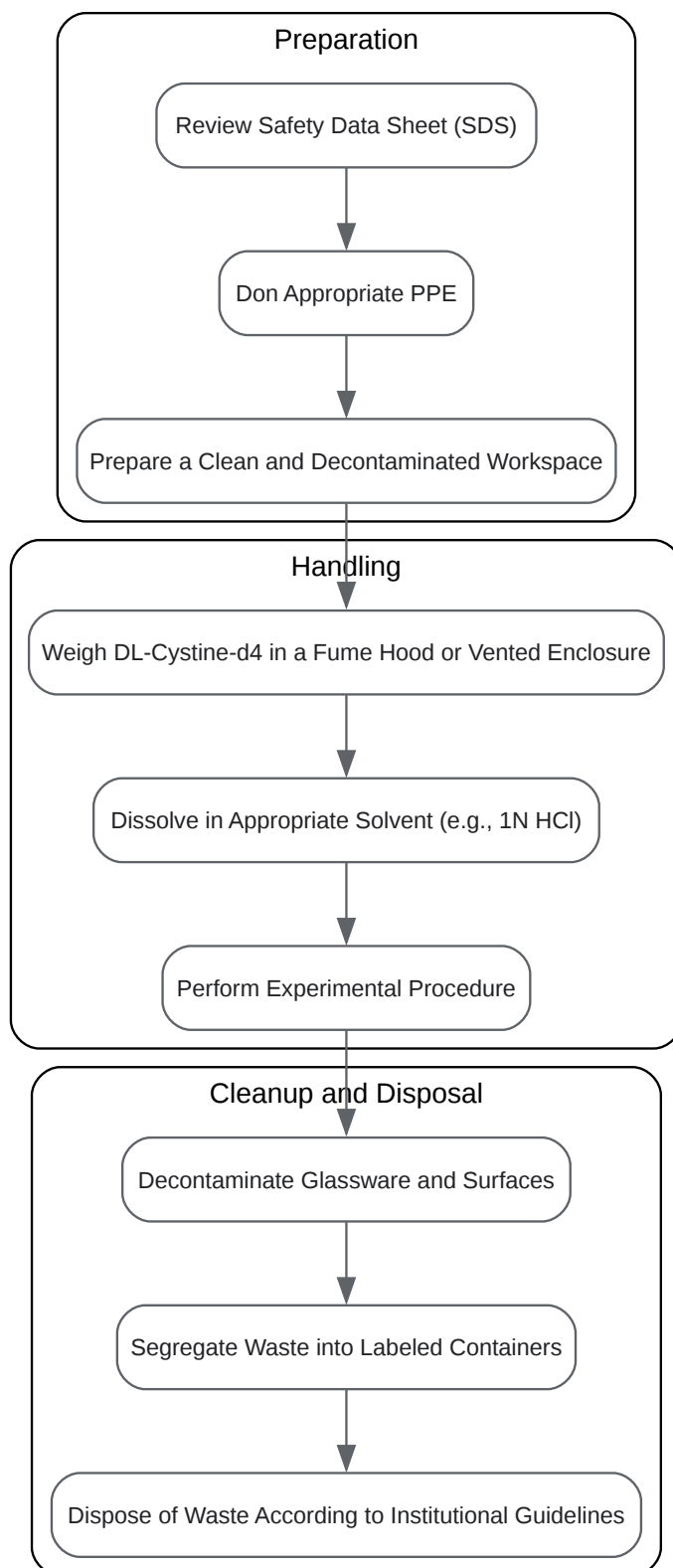
Hazard Identification and Personal Protective Equipment (PPE)

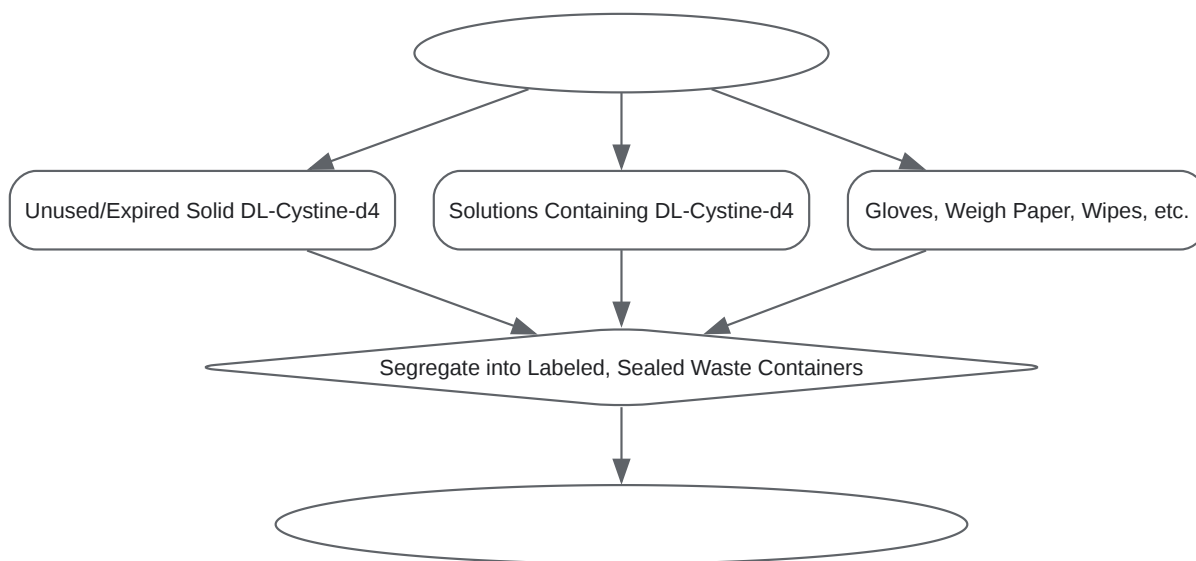
The primary hazard associated with **DL-Cystine-d4** is serious eye irritation (GHS Category 2A).[3] As a powdered substance, inhalation and dermal contact should also be minimized to avoid potential irritation and contamination. The following table summarizes the required and recommended PPE.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields.[4][5]	Vapor goggles or a face shield worn over safety glasses.[4][5][6]
Hand Protection	Disposable nitrile gloves.[4]	Double-gloving with nitrile gloves.[4]
Body Protection	Full-length laboratory coat.[6][7][8]	Impervious or fire-resistant lab coat.[3][9]
Foot Protection	Closed-toe shoes.[6][7][8]	N/A
Respiratory Protection	Not generally required with adequate ventilation.	N95 respirator if weighing or handling large quantities, or if ventilation is inadequate.[6]
High-risk operations include handling large quantities, potential for aerosolization, and extended handling times.		

Safe Handling and Operational Workflow

Proper handling techniques are crucial to minimize exposure and prevent contamination. The following workflow outlines the key steps for safely working with **DL-Cystine-d4**.





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